

Standard experimental conditions for reactions involving Ethyl 3-(methylthio)benzoylformate

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Compound of Interest

Compound Name: Ethyl 3-(methylthio)benzoylformate

Cat. No.: B2838971

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Application Notes and Protocols for Ethyl 3-(methylthio)benzoylformate

Introduction

Ethyl 3-(methylthio)benzoylformate is an aryl α -ketoester. Compounds of this class are valuable intermediates in organic synthesis and are utilized in the development of pharmaceuticals and agrochemicals. Their reactivity, characterized by the presence of two adjacent carbonyl groups and an aromatic ring, allows for a variety of chemical transformations. Notably, benzoylformate derivatives have been explored as photoinitiators and are studied in the context of cancer metabolism and as potential enzyme inhibitors. This document provides detailed protocols for the plausible synthesis of **Ethyl 3-(methylthio)benzoylformate** and outlines its potential applications based on the known reactivity of analogous compounds. Given the limited direct literature on this specific substituted compound, the following protocols are based on well-established methods for similar molecules.

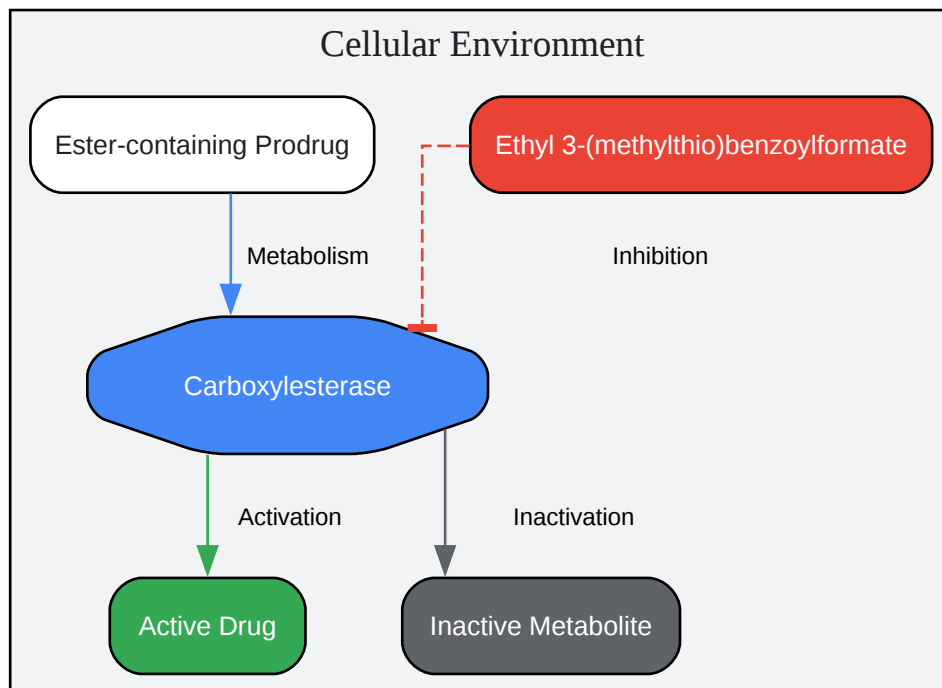
Physicochemical Data (Predicted)

| Property | Value |
|-------------------|----------------------------------------------------------------------|
| Molecular Formula | C ₁₁ H ₁₂ O ₃ S |
| Molecular Weight | 224.28 g/mol |
| Appearance | Pale yellow oil (predicted) |
| Boiling Point | > 250 °C (predicted) |
| Solubility | Soluble in common organic solvents (e.g., DCM, Ether, Ethyl Acetate) |

Experimental Protocols: Synthesis of Ethyl 3-(methylthio)benzoylformate

The synthesis of **Ethyl 3-(methylthio)benzoylformate** can be envisioned via a multi-step sequence starting from the commercially available 3-(methylthio)benzaldehyde. The proposed pathway involves the formation of a mandelic acid intermediate, followed by oxidation and subsequent esterification.

Overall Synthetic Workflow



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